

experimental protocol for using 1-Nitropropan-2-amine hydrochloride

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Compound of Interest

Compound Name: 1-Nitropropan-2-amine
hydrochloride

Cat. No.: B11742568

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Technical Application Note: 1-Nitropropan-2-amine Hydrochloride

High-Purity Precursor for 1,2-Diamines and Heterocyclic Scaffolds

Introduction & Chemical Identity

1-Nitropropan-2-amine hydrochloride (CAS: 55582-25-7 for free base generic ref; specific salt forms vary) is a bifunctional aliphatic building block characterized by a primary amine adjacent to a nitro-methylene group. This

-nitro amine motif is chemically distinct due to the orthogonal reactivity of its functional groups: the amine serves as a nucleophile, while the nitro group acts as an electron-withdrawing group that can be subsequently reduced to a primary amine or transformed into a nitrile oxide for cycloadditions.

Its primary utility lies in its role as a direct precursor to 1,2-diaminopropane (a critical ligand in coordination chemistry and a curing agent for epoxy resins) and as a scaffold for the synthesis of nitro-functionalized heterocycles via condensation reactions.

Key Chemical Properties

Property	Specification
IUPAC Name	1-Nitropropan-2-amine hydrochloride
Structure	
Molecular Weight	140.57 g/mol (Salt); 104.11 g/mol (Free Base)
Appearance	White to off-white hygroscopic solid
Solubility	Soluble in water, methanol; sparingly soluble in DCM (salt form)
Acidity	Amine salt is weakly acidic; aqueous solution pH ~4–5

Safety & Handling Protocols

Critical Warning: Nitro compounds are energetic functionalities. While aliphatic nitro-amines are generally stable, they must be protected from excessive heat and shock, especially when dry.

- Hygroscopicity:** The hydrochloride salt is hygroscopic. Store in a desiccator at 2–8°C. Weighing should be performed quickly to prevent water uptake, which alters stoichiometry.
- Thermal Stability:** Do not heat the solid salt above 100°C. Exothermic decomposition may occur.
- Incompatibility:** Avoid contact with strong bases (unless controlled for free-basing) and strong oxidizers. The free base amine is unstable over long periods due to potential intermolecular condensation (polymerization); generate it in situ or use immediately.

Experimental Protocols

Protocol A: Preparation of Free Base (In Situ)

Rationale: The HCl salt is the stable storage form. For nucleophilic applications (e.g., imine formation), the free amine must be liberated.

Reagents:

- 1-Nitropropan-2-amine HCl (1.0 equiv)
- Dichloromethane (DCM) or Ethyl Acetate
- Saturated
or 1M

Procedure:

- Dissolve the hydrochloride salt in a minimum volume of water.
- Add DCM (equal volume).
- Slowly add base (sat.
) with vigorous stirring until the aqueous layer pH is basic (pH > 9).
- Separate the organic layer. Extract the aqueous layer twice more with DCM.
- Dry combined organics over anhydrous
.
- Critical Step: Do not concentrate to dryness if heating is required. Use the solution directly for subsequent reactions to avoid self-condensation or decomposition.

Protocol B: Catalytic Reduction to 1,2-Diaminopropane

Rationale: This is the primary synthetic application. The nitro group is reduced to an amine, yielding the vicinal diamine. Catalytic hydrogenation is preferred over chemical reduction (e.g., Fe/HCl) for purity.

Reagents:

- 1-Nitropropan-2-amine HCl (1.40 g, 10 mmol)
- Palladium on Carbon (10 wt. % loading, 0.14 g)
- Methanol (30 mL)

- Hydrogen gas (balloon or low pressure Parr shaker)

Workflow:

- Dissolution: Dissolve the starting material in methanol. Note: The HCl salt can be reduced directly; the product will be the dihydrochloride salt.
- Catalyst Addition: Under an inert atmosphere (Nitrogen/Argon), add the Pd/C catalyst carefully. Caution: Dry Pd/C can ignite methanol vapors.
- Hydrogenation: Purge the vessel with

• Stir vigorously under

atmosphere (1 atm is sufficient, but 3 atm speeds up kinetics) for 12–24 hours.
- Monitoring: Monitor by TLC (ninhydrin stain). The starting nitro compound will disappear; the product is very polar.
- Workup: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with methanol.
- Isolation: Concentrate the filtrate to yield 1,2-diaminopropane dihydrochloride.

Yield Expectation: >90% quantitative conversion.

Protocol C: Chemoselective Imine Formation (Condensation)

Rationale: Demonstrates the nucleophilicity of the amine while retaining the nitro group for future functionalization (e.g., Henry reaction or cycloaddition).

Reagents:

- 1-Nitropropan-2-amine HCl (1.0 equiv)
- Benzaldehyde (1.0 equiv)
- Triethylamine (

, 1.1 equiv)

- Magnesium Sulfate (

, anhydrous)[1]

- Dichloromethane (DCM)

Procedure:

- Suspend the amine salt in DCM.

- Add

and stir for 15 minutes to liberate the free amine.

- Add

(to act as a water scavenger, driving the equilibrium forward).

- Add Benzaldehyde dropwise.

- Stir at Room Temperature for 4–6 hours.

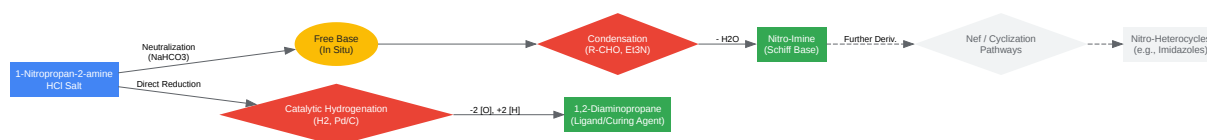
- Workup: Filter off the solids. Wash the filtrate with water (to remove triethylammonium salts). Dry and concentrate.

- Product:

-benzylidene-1-nitropropan-2-amine.

Mechanistic & Workflow Visualization

The following diagram illustrates the divergent synthetic pathways available from the 1-Nitropropan-2-amine core, highlighting the chemoselectivity between the nitro and amine functionalities.



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Caption: Divergent synthetic utility of 1-Nitropropan-2-amine: Direct reduction to diamines vs. chemoselective imine formation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Free Base)	Water solubility of amine	Use continuous extraction or "salting out" (add NaCl) to force amine into organic phase.
Incomplete Reduction	Catalyst poisoning	Ensure starting material is free of sulfur/thiols. Increase pressure to 50 psi.
Product Polymerization	Free base instability	Store as HCl salt. Only generate free base immediately prior to use.
Sticky Solid/Oil	Hygroscopic salt	Dry under high vacuum over . Recrystallize from MeOH/Ether if necessary.

References

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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